

Technical Guide to the Physical Properties of N-Boc-4-piperidone

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Compound of Interest

Compound Name: 1-Boc-4-piperidone

Cat. No.: B014923

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Introduction

N-tert-Butoxycarbonyl-4-piperidone, commonly referred to as N-Boc-4-piperidone, is a synthetic organic compound and a key intermediate in the synthesis of a wide range of pharmaceutical compounds and biologically active molecules.^{[1][2]} Its piperidone core, protected by a tert-butoxycarbonyl (Boc) group, makes it a versatile building block in medicinal chemistry and drug development.^[3] A thorough understanding of its physical properties is essential for its effective handling, characterization, and application in synthetic protocols. This guide provides a comprehensive overview of the core physical and chemical properties of N-Boc-4-piperidone, detailed experimental protocols for their determination, and logical workflows relevant to its use.

Core Physical and Chemical Properties

The physical and chemical data for N-Boc-4-piperidone are summarized below. These properties are critical for designing reaction conditions, purification procedures, and for storage.

General and Physical Properties

Property	Value	Reference(s)
Appearance	White to light yellow crystalline powder	[1][2]
Melting Point	73-77 °C	[1][4][5]
Boiling Point	289.8 °C at 760 mmHg (estimated)	[2]
Density	1.099 - 1.125 g/cm ³ (estimated)	[1][2]
Refractive Index	1.4610 - 1.481 (estimated)	[1][2]
Flash Point	129.1 °C	[2]
pKa	-1.58 ± 0.20 (Predicted)	[1][2]
Water Solubility	Slightly soluble	[1][2][6]

Molecular and Identification Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[4][7][8]
Molecular Weight	199.25 g/mol	[1][4][9]
CAS Number	79099-07-3	[1][4][7]
PubChem CID	735900	[9][10]
InChI Key	ROUYFJUVMYHXFJ-UHFFFAOYSA-N	[1][4][7]
Canonical SMILES	CC(C)(C)OC(=O)N1CCC(=O)CC1	[4][7][9]

Solubility Data

The solubility of N-Boc-4-piperidone in various solvents is a critical parameter for its use in reactions and purification processes like crystallization and chromatography.

Solvent	Solubility	Reference(s)
DMSO	Soluble (≥ 10 mg/mL)	[7]
Ethanol	Soluble (≥ 10 mg/mL)	[7]
Methanol	Soluble	[1][2]
PBS (pH 7.2)	Sparingly soluble (1-10 mg/mL)	[7]
Water	Slightly soluble	[1][2]

Spectral Data

Spectroscopic data is fundamental for the structural confirmation and purity assessment of N-Boc-4-piperidone.

¹H NMR (Proton Nuclear Magnetic Resonance)

The ¹H NMR spectrum provides information about the hydrogen atoms in the molecule. For N-Boc-4-piperidone, the expected signals are:

- A singlet corresponding to the nine protons of the tert-butyl (Boc) group.
- Two triplets corresponding to the eight protons on the piperidine ring.

A reported ¹H NMR spectrum in CDCl₃ shows the following peaks: δ 3.71 (t, J=6.2Hz, 4H), 2.44 (t, J=6.2Hz, 4H), 1.49 (s, 9H).[11]

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

IR (Infrared) Spectroscopy

The IR spectrum is used to identify the functional groups present in the molecule. Key expected peaks for N-Boc-4-piperidone include:

- A strong absorption band for the ketone carbonyl (C=O) group.

- Absorption bands for the urethane carbonyl (N-C=O) of the Boc group.
- C-H stretching and bending vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight. The exact mass is 199.120843 g/mol .[\[2\]](#)[\[9\]](#)

Experimental Protocols

Detailed experimental procedures for determining the key physical properties of a solid organic compound like N-Boc-4-piperidone are provided below. These are generalized protocols standard in organic chemistry laboratories.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which the solid melts.[\[12\]](#) A sharp melting point range is indicative of high purity.[\[13\]](#)

- Sample Preparation: A small amount of dry, finely powdered N-Boc-4-piperidone is packed into a capillary tube to a height of 1-2 mm.[\[13\]](#)
- Apparatus Setup: The capillary tube is attached to a thermometer or placed in an automated melting point apparatus.[\[14\]](#) The heating block or oil bath is prepared.
- Measurement: The sample is heated slowly (e.g., a ramp rate of 2 °C/min).[\[15\]](#) The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes liquid (clear point) are recorded as the melting point range.[\[13\]](#)

Solubility Determination

This protocol determines the solubility of the compound in various solvents.

- Procedure: Approximately 25-50 mg of N-Boc-4-piperidone is placed in a small test tube.[\[16\]](#)
- Solvent Addition: 0.75-1 mL of the chosen solvent (e.g., water, ethanol, DMSO) is added in portions while shaking or stirring vigorously.[\[16\]](#)[\[17\]](#)

- Observation: The compound is classified as soluble if it dissolves completely, sparingly soluble if a small portion dissolves, and insoluble if it does not dissolve.[\[17\]](#) For quantitative data, the amount of solute required to saturate a specific volume of solvent is measured.

FTIR Spectroscopy (Thin Solid Film or ATR)

This protocol is used to obtain an infrared spectrum of the compound.

- Attenuated Total Reflectance (ATR) Method: This is a common and simple method requiring no sample preparation.[\[18\]](#)
 - A small amount of the solid N-Boc-4-piperidone is placed directly onto the ATR crystal.[\[19\]](#)
 - Pressure is applied to ensure good contact between the sample and the crystal.[\[19\]](#)
 - The IR spectrum is then recorded.[\[18\]](#)
- Thin Solid Film Method:
 - A small amount of the solid is dissolved in a few drops of a volatile solvent like dichloromethane.[\[10\]](#)
 - A drop of this solution is placed on an IR-transparent salt plate (e.g., KBr).[\[10\]](#)
 - The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.
 - The plate is placed in the sample holder of the FTIR spectrometer to obtain the spectrum.[\[10\]](#)

NMR Spectroscopy

This protocol outlines the general procedure for obtaining ^1H and ^{13}C NMR spectra.

- Sample Preparation: 5-10 mg of N-Boc-4-piperidone is dissolved in approximately 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in a clean NMR tube.[\[20\]](#) Tetramethylsilane (TMS) is often used as an internal standard.[\[8\]](#)
- Data Acquisition: The NMR tube is placed in the spectrometer.

- Experiment Execution: Standard 1D proton and carbon experiments are run. Instrument-specific parameters are optimized for resolution and signal-to-noise ratio.[20]

Gas Chromatography-Mass Spectrometry (GC-MS)

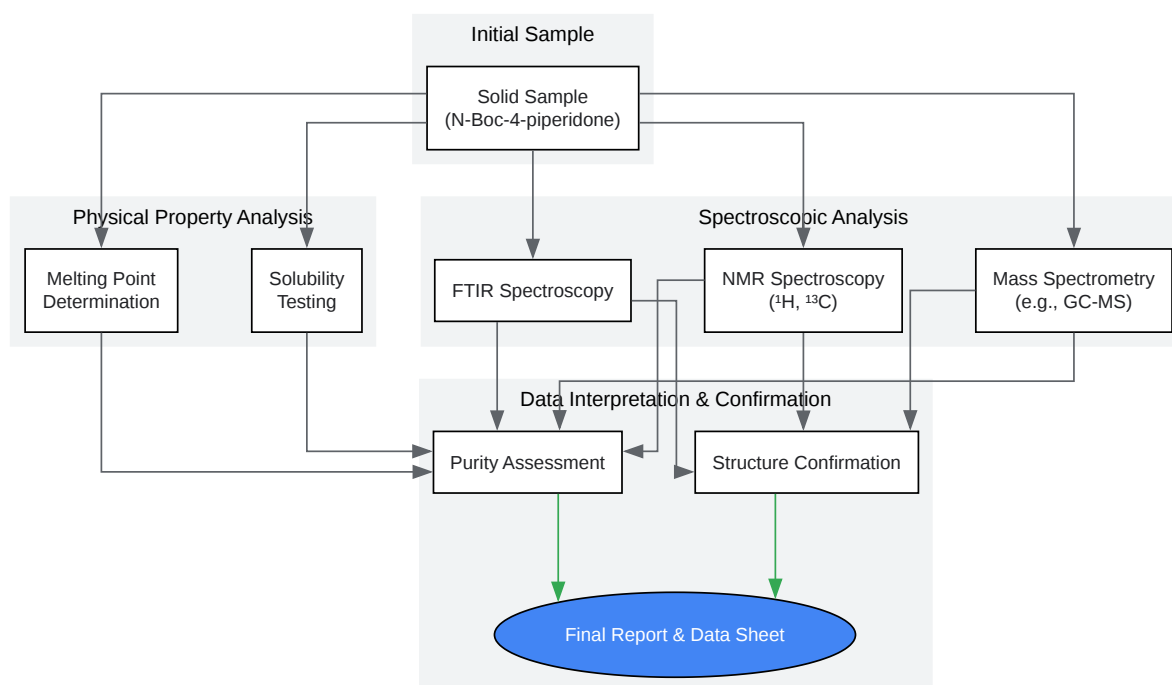
This protocol is used for purity assessment and structural confirmation.

- Sample Preparation: A dilute solution of N-Boc-4-piperidone is prepared in a volatile organic solvent (e.g., dichloromethane, ethyl acetate) at a concentration of approximately 10 µg/mL.[21]
- Injection: A small volume (typically 1 µL) of the solution is injected into the GC.[22]
- Separation: The compound travels through a capillary column, separating it from any impurities. The oven temperature is programmed to increase gradually to ensure good separation.[22]
- Ionization and Detection: As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron ionization, EI). The resulting ions are separated by their mass-to-charge ratio and detected, generating a mass spectrum.[9]

Mandatory Visualizations

Logical Workflow: Characterization of a Solid Organic Compound

The following diagram illustrates a typical workflow for the physical and structural characterization of a solid organic compound like N-Boc-4-piperidone.

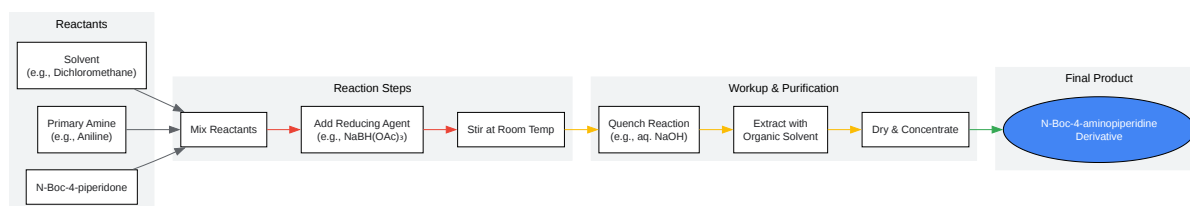


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Caption: Logical workflow for the characterization of a solid organic compound.

Experimental Workflow: Reductive Amination

N-Boc-4-piperidone is a common precursor for synthesizing 4-amino-piperidine derivatives via reductive amination. This is a key step in the synthesis of various active pharmaceutical ingredients, including precursors to fentanyl.[1][23]



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Caption: Experimental workflow for the reductive amination of N-Boc-4-piperidone.

Safety and Handling

N-Boc-4-piperidone is classified as an irritant.[16] It may cause skin, eye, and respiratory tract irritation.[16][20] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[24] It should be used in a well-ventilated area or a fume hood.[20] For storage, it should be kept in a tightly closed container in a dry, cool, and dark place.[1] Incompatible materials include strong acids and oxidizing agents.[20][24]

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References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. scribd.com [scribd.com]

- 3. benchchem.com [benchchem.com]
- 4. Gas chromatography/mass spectrometry analysis of organic acid profiles in human serum: A protocol of direct ultrasound-assisted derivatization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis of N-Boc 4-piperidone_Chemicalbook [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. NMR Spectroscopy [www2.chemistry.msu.edu]
- 9. memphis.edu [memphis.edu]
- 10. orgchemboulder.com [orgchemboulder.com]
- 11. azolifesciences.com [azolifesciences.com]
- 12. uomus.edu.iq [uomus.edu.iq]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. davjalandhar.com [davjalandhar.com]
- 15. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 16. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 17. chem.ws [chem.ws]
- 18. jascoinc.com [jascoinc.com]
- 19. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 20. benchchem.com [benchchem.com]
- 21. uoguelph.ca [uoguelph.ca]
- 22. 2.6. Gas Chromatography-Mass Spectrometry [bio-protocol.org]
- 23. researchgate.net [researchgate.net]
- 24. drawellanalytical.com [drawellanalytical.com]
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